

Application Notes and Protocols for MtTMPK-IN-7

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Compound of Interest

Compound Name: *MtTMPK-IN-7*

Cat. No.: *B15568390*

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Introduction

MtTMPK-IN-7 is a non-nucleoside inhibitor of Mycobacterium tuberculosis thymidylate kinase (MtbTMPK). MtbTMPK is a critical enzyme in the pyrimidine salvage pathway of M. tuberculosis, responsible for the phosphorylation of deoxythymidine monophosphate (dTMP) to deoxythymidine diphosphate (dTDP). This pathway is essential for the synthesis of thymidine triphosphate (dTTP), a necessary precursor for DNA replication and repair.[1][2] The low sequence homology between MtbTMPK and human thymidylate kinase makes it an attractive target for the development of selective anti-tuberculosis agents.[3][4][5] **MtTMPK-IN-7** has demonstrated moderate inhibitory activity against the MtbTMPK enzyme and potent activity against M. tuberculosis in cellular assays, with no significant cytotoxicity against mammalian cells. These application notes provide detailed protocols for the use of **MtTMPK-IN-7** in a laboratory setting.

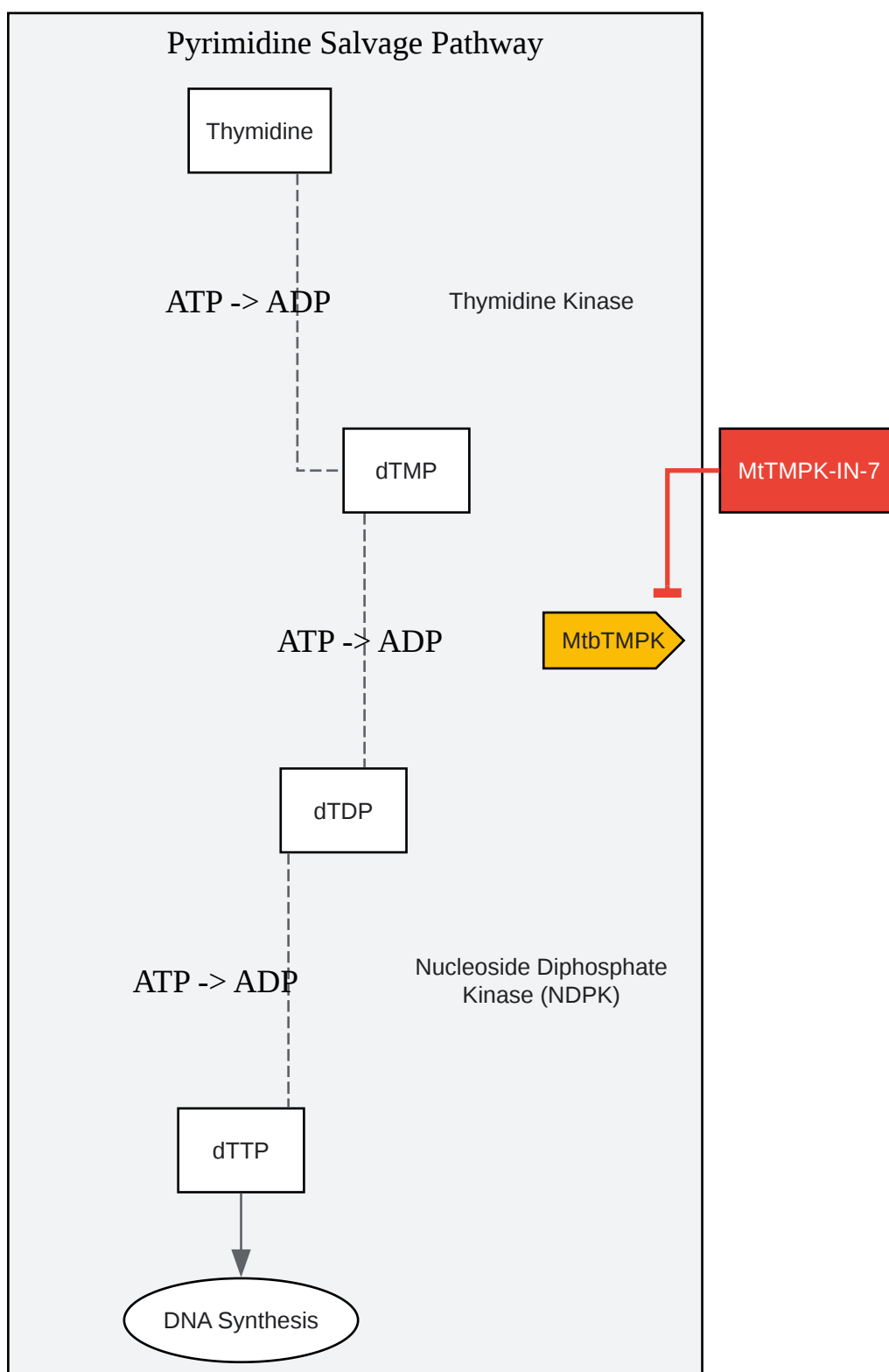
Quantitative Data Summary

The following table summarizes the key quantitative data for **MtTMPK-IN-7**.

Parameter	Value	Species/Cell Line	Reference
IC50 (MtbTMPK)	47 μ M	M. tuberculosis	
MIC	2.3 - 4.7 μ M	M. tuberculosis H37Rv	
Cytotoxicity (IC50)	No significant cytotoxicity observed	Not specified	

Signaling Pathway

The following diagram illustrates the role of MtbTMPK in the M. tuberculosis DNA synthesis pathway and the inhibitory action of **MtTMPK-IN-7**.



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Caption: MtbTMPK pathway and **MtTMPK-IN-7** inhibition.

Experimental Protocols

MtbTMPK Enzymatic Inhibition Assay

This protocol is adapted from a standard spectrophotometric assay used to measure the kinase activity of MtbTMPK.

Workflow:

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References

- 1. Endeavors towards transformation of M. tuberculosis thymidylate kinase (MtbTMPK) inhibitors into potential antimycobacterial agents - PMC [pmc.ncbi.nlm.nih.gov]
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- 3. researchgate.net [researchgate.net]
- 4. Structure-Guided Development of Mycobacterial Thymidine Monophosphate Kinase (MtbTMPK) Inhibitors: Unlocking New Frontiers in Tuberculosis Research - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Frontiers | Progress of anti-tuberculosis drug targets and novel therapeutic strategies [frontiersin.org]
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